

Mesopram ovulation induction protocol

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Compound Focus: Mesopram

CAS No.: 189940-24-7

Cat. No.: S525067

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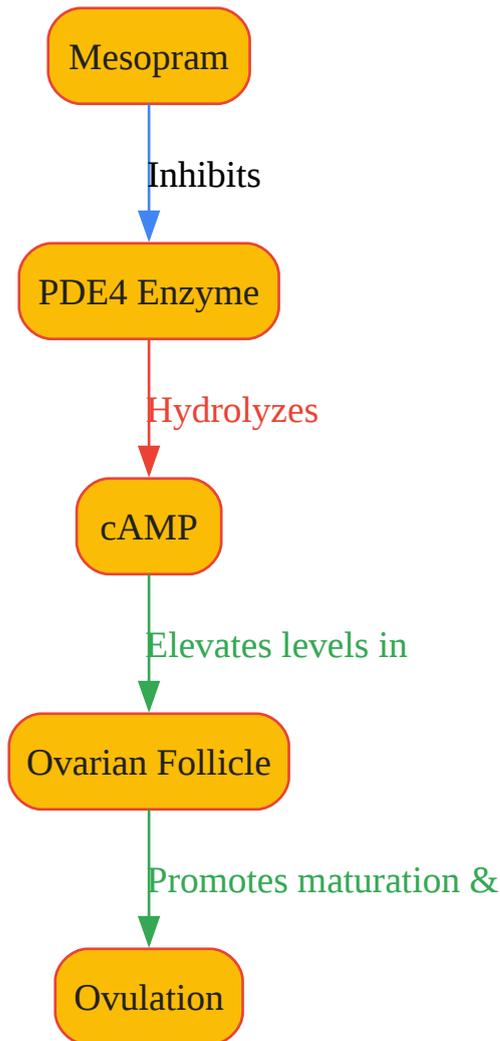
Mesopram: Compound Profile

The table below summarizes the key chemical and biological characteristics of **Mesopram** for research purposes:

Property	Description
IUPAC Name	(R)-5-(4-Methoxy-3-propoxyphenyl)-5-methyloxazolidin-2-one [1]
Molecular Weight	265.31 g/mol [1] [2]
CAS Number	189940-24-7 [1] [2]
Solubility	Soluble to 100 mM in DMSO and 100 mM in ethanol [2]
Primary Target	Phosphodiesterase-4 (PDE4) [2]
Reported Biological Activities	Inhibition of Th1 cell proliferation; reduction of IFN- γ , TNF- α , IL-10, and iNOS <i>in vitro</i> ; triggers ovulation, efficacy in experimental autoimmune encephalomyelitis and murine colitis models <i>in vivo</i> [2]

Proposed Mechanism of Action in Ovulation

Mesopram is an orally active inhibitor of Phosphodiesterase-4 (PDE4), an enzyme that breaks down cyclic adenosine monophosphate (cAMP) [2] [3]. The proposed mechanism by which PDE4 inhibition could induce ovulation is illustrated below:



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This mechanism is supported by the understanding that cAMP is a crucial secondary messenger in the signaling pathways that control ovarian follicle development and the resumption of oocyte meiosis, which are essential for ovulation [4].

Research Context and Future Directions

The finding that **Mesopram** triggers ovulation was identified in the context of broader *in vivo* efficacy studies, which also demonstrated its activity in models of colitis and autoimmune encephalomyelitis [2]. This suggests a potential link between inflammatory pathways and reproductive function that warrants further investigation.

Key areas for future research to establish a formal ovulation induction protocol include:

- **Dose-Response Studies:** Determining the effective dose range and minimum effective dose for triggering ovulation.
- **Treatment Timing:** Identifying the critical window during the estrous or menstrual cycle for administration.
- **Safety and Efficacy Profiling:** Systematic evaluation of outcomes, including ovulation rate, oocyte quality, and potential side effects.

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